

# Personal protective equipment for handling Ethyl 2-chlorohexanoate

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Ethyl 2-chlorohexanoate

Cat. No.: B15177528

[Get Quote](#)

## Essential Safety and Handling Guide for Ethyl 2-chlorohexanoate

Disclaimer: A specific Safety Data Sheet (SDS) for **Ethyl 2-chlorohexanoate** (CAS 85153-52-2) is not publicly available. The following guidance is based on safety data for structurally similar chlorinated esters. Researchers should handle this chemical with caution and adhere to the most stringent safety protocols applicable to this class of compounds.

This guide provides immediate, essential safety and logistical information for handling **Ethyl 2-chlorohexanoate** in a laboratory setting. The operational and disposal plans are designed to provide clear, procedural guidance for researchers, scientists, and drug development professionals.

## Quantitative Data

Specific quantitative data for **Ethyl 2-chlorohexanoate** is not available. The table below presents data from a closely related and representative compound, Ethyl 2-chloroacetoacetate, to provide an indication of the physical properties that can be expected.

Property	Value (for Ethyl 2-chloroacetoacetate)
Flash Point	87 °C (188.6 °F)[1]
Autoignition Temperature	220 °C (428 °F)[1]
Molecular Formula	C8H15ClO2
CAS Number	85153-52-2

## Operational Plan: Handling Ethyl 2-chlorohexanoate

Objective: To ensure the safe handling of **Ethyl 2-chlorohexanoate** by minimizing exposure and mitigating risks.

### Engineering Controls and Personal Protective Equipment (PPE)

- Ventilation: All work with **Ethyl 2-chlorohexanoate** must be conducted in a certified chemical fume hood to minimize inhalation exposure.[1][2]
- Eye and Face Protection: Chemical splash goggles and a face shield are mandatory to protect against splashes.[3]
- Hand Protection: Wear chemically resistant gloves (e.g., nitrile or neoprene). Inspect gloves for any signs of degradation or puncture before use.
- Skin and Body Protection: A flame-resistant lab coat, long pants, and closed-toe shoes are required. For larger quantities or tasks with a higher risk of splashing, a chemical-resistant apron is recommended.[4]
- Respiratory Protection: If there is a risk of exposure outside of a fume hood, a NIOSH-approved respirator with an organic vapor cartridge is necessary.[1]
- Safety Equipment: An eyewash station and safety shower must be immediately accessible in the work area.[1]

### Chemical Handling and Storage

- Receiving and Inspection: Upon receipt, inspect the container for any damage or leaks.
- Storage: Store in a cool, dry, and well-ventilated area away from heat, sparks, and open flames.[4][5] Keep the container tightly closed.[4][5] Store away from incompatible materials such as strong oxidizing agents, acids, and bases.[2]
- Dispensing: Ground and bond containers when transferring material to prevent static discharge.[1][4] Use only non-sparking tools.[3][4]
- Hygiene: Do not eat, drink, or smoke in the laboratory. Wash hands thoroughly after handling the chemical.[3]

## Spill Response

- Minor Spills (in a fume hood):
  - Alert personnel in the immediate area.
  - Wearing appropriate PPE, absorb the spill with an inert material such as vermiculite, sand, or a chemical absorbent pad.[1]
  - Collect the absorbed material into a labeled, sealed container for hazardous waste disposal.
  - Clean the spill area with a suitable solvent, followed by soap and water.
- Major Spills (outside a fume hood):
  - Evacuate the laboratory immediately and alert others.
  - Close the laboratory doors and prevent unauthorized entry.
  - Contact your institution's emergency response team.
  - Provide details of the spilled chemical.

## Disposal Plan: Ethyl 2-chlorohexanoate

Objective: To ensure the safe and environmentally responsible disposal of **Ethyl 2-chlorohexanoate** and associated contaminated materials.

## Waste Segregation and Collection

- Chemical Waste: All unused **Ethyl 2-chlorohexanoate** and solutions containing it must be collected in a designated, labeled, and sealed hazardous waste container. Do not mix with other waste streams unless compatibility is confirmed.
- Contaminated Materials: All materials that have come into contact with **Ethyl 2-chlorohexanoate**, including gloves, absorbent pads, and disposable labware, must be considered hazardous waste. Place these items in a separate, clearly labeled, and sealed container.
- Empty Containers: Empty containers that held **Ethyl 2-chlorohexanoate** should be triple-rinsed with a suitable solvent. The rinsate must be collected as hazardous waste. The rinsed container can then be disposed of according to institutional guidelines.

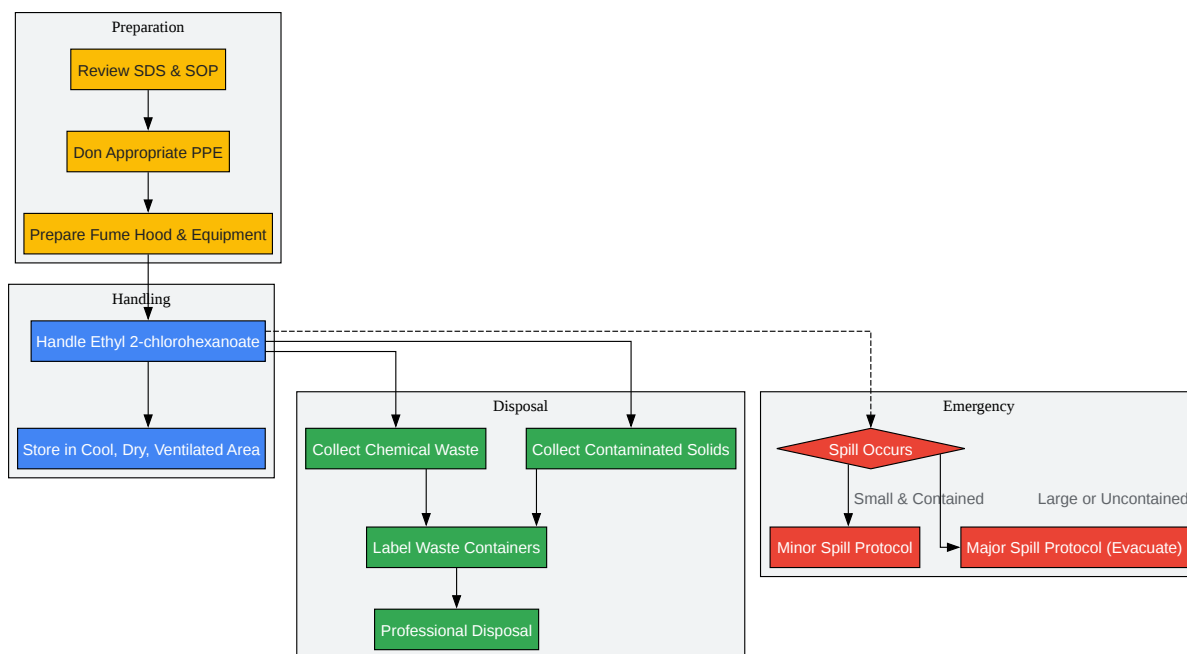
## Labeling and Storage of Waste

- Labeling: All waste containers must be clearly labeled with "Hazardous Waste," the full chemical name "**Ethyl 2-chlorohexanoate**," and the associated hazards (e.g., Flammable, Corrosive).
- Storage: Store waste containers in a designated satellite accumulation area that is secure and away from general laboratory traffic. Ensure containers are kept closed except when adding waste.

## Final Disposal

- Professional Disposal: The disposal of **Ethyl 2-chlorohexanoate** must be handled by a licensed hazardous waste disposal company.<sup>[2][4]</sup> Follow all local, state, and federal regulations for the disposal of chlorinated organic compounds.<sup>[6]</sup>
- Prohibited Disposal: Do not dispose of **Ethyl 2-chlorohexanoate** down the drain or in general trash.<sup>[7]</sup>

## Experimental Workflow and Safety Logic



[Click to download full resolution via product page](#)

Caption: Workflow for safe handling and disposal of **Ethyl 2-chlorohexanoate**.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. [pim-resources.coleparmer.com](http://pim-resources.coleparmer.com) [[pim-resources.coleparmer.com](http://pim-resources.coleparmer.com)]
- 2. [fishersci.com](http://fishersci.com) [[fishersci.com](http://fishersci.com)]
- 3. [synquestlabs.com](http://synquestlabs.com) [[synquestlabs.com](http://synquestlabs.com)]
- 4. [aksci.com](http://aksci.com) [[aksci.com](http://aksci.com)]
- 5. [tcichemicals.com](http://tcichemicals.com) [[tcichemicals.com](http://tcichemicals.com)]
- 6. Document Display (PURL) | NSCEP | US EPA [[nepis.epa.gov](http://nepis.epa.gov)]
- 7. [ehs.yale.edu](http://ehs.yale.edu) [[ehs.yale.edu](http://ehs.yale.edu)]
- To cite this document: BenchChem. [Personal protective equipment for handling Ethyl 2-chlorohexanoate]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15177528#personal-protective-equipment-for-handling-ethyl-2-chlorohexanoate>]

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)